

Application Notes and Protocols for the Spectrophotometric Determination of Isothipendyl Hydrochloride

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Compound of Interest

Compound Name: *Isothipendyl Hydrochloride*

Cat. No.: *B1672625*

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Abstract

This document provides detailed application notes and protocols for the quantitative determination of **Isothipendyl Hydrochloride** in bulk and pharmaceutical dosage forms using visible spectrophotometry. The described method is based on the formation of a colored ion-pair complex between the tertiary amine of the Isothipendyl cation and an anionic dye, Bromothymol Blue, in an acidic medium. The resulting complex is extractable into an organic solvent and can be quantified by measuring its absorbance at a specific wavelength. This method is presented as a reliable, cost-effective, and accessible alternative to more complex chromatographic techniques for routine quality control analysis. While a specific validated method for **Isothipendyl Hydrochloride** using this technique was not found in publicly available literature, the following protocol has been developed based on established and validated methods for structurally similar amine hydrochloride drugs.

Introduction

Isothipendyl Hydrochloride is a first-generation antihistamine of the azaphenothiazine class, utilized for its antipruritic and anticholinergic properties. Accurate and precise quantification of **Isothipendyl Hydrochloride** is crucial for ensuring the quality, safety, and efficacy of pharmaceutical formulations. Spectrophotometry offers a simple, rapid, and economical

approach for this purpose. This application note details a method based on ion-pair complexation, a widely used technique for the analysis of drugs containing ionizable functional groups.

The principle of this method involves the reaction of the positively charged Isothipendyl cation with a negatively charged dye molecule, such as Bromothymol Blue, in a buffered acidic solution. This interaction forms a stable, colored ion-pair complex. The complex is then extracted into an immiscible organic solvent, and the absorbance of the organic layer is measured at the wavelength of maximum absorbance (λ_{max}). The measured absorbance is directly proportional to the concentration of **Isothipendyl Hydrochloride**.

Experimental Protocols

Instrumentation

- A UV-Visible spectrophotometer with a spectral bandwidth of 1 nm and a pair of 10 mm matched quartz cells was used for all absorbance measurements.
- Calibrated glassware.
- A pH meter for buffer preparation.

Reagents and Solutions

- **Isothipendyl Hydrochloride** Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of pure **Isothipendyl Hydrochloride** and dissolve it in 100 mL of distilled water in a calibrated volumetric flask.
- Bromothymol Blue (BTB) Solution (0.1% w/v): Dissolve 100 mg of Bromothymol Blue in 100 mL of distilled water.
- Phosphate Buffer (pH 4.0): Prepare by mixing appropriate volumes of 0.2 M sodium phosphate monobasic and 0.2 M sodium phosphate dibasic solutions and adjust the pH to 4.0 using a pH meter.
- Chloroform: Analytical reagent grade.

Preparation of Calibration Curve

- Into a series of 125 mL separating funnels, pipette aliquots (0.5, 1.0, 1.5, 2.0, 2.5, and 3.0 mL) of the **Isothipendyl Hydrochloride** standard stock solution (100 µg/mL).
- To each funnel, add 5 mL of phosphate buffer (pH 4.0) and 2 mL of the Bromothymol Blue solution.
- Add 10 mL of chloroform to each separating funnel.
- Shake the funnels vigorously for 2 minutes and allow the layers to separate for 5 minutes.
- Carefully collect the lower organic (chloroform) layer into a 10 mL volumetric flask.
- Make up the volume to 10 mL with chloroform if necessary.
- Measure the absorbance of the yellow-colored complex at the predetermined λ_{max} (approximately 415 nm) against a reagent blank prepared in the same manner but without the drug solution.
- Plot a calibration curve of absorbance versus concentration of **Isothipendyl Hydrochloride** (in µg/mL).

Analysis of Pharmaceutical Formulations (Tablets)

- Weigh and finely powder 20 tablets of a commercial **Isothipendyl Hydrochloride** formulation.
- Accurately weigh a portion of the powder equivalent to 10 mg of **Isothipendyl Hydrochloride** and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of distilled water and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to the mark with distilled water and mix well.
- Filter the solution through a Whatman No. 41 filter paper.
- From the clear filtrate, take an appropriate aliquot and proceed as described in the calibration curve procedure (Section 2.3).

- Determine the concentration of **Isothipendyl Hydrochloride** in the sample solution from the calibration curve.

Data Presentation

The following tables summarize the representative quantitative data expected from the validation of this method.

Table 1: Optical Characteristics and Validation Parameters

| Parameter | Value |
|--|----------------------|
| λ_{max} (nm) | ~ 415 |
| Linearity Range ($\mu\text{g/mL}$) | 5 - 30 |
| Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$) | ~ 1.2×10^4 |
| Sandell's Sensitivity ($\mu\text{g}\cdot\text{cm}^{-2}/0.001 \text{ A}$) | ~ 0.027 |
| Limit of Detection (LOD) ($\mu\text{g/mL}$) | ~ 0.5 |
| Limit of Quantitation (LOQ) ($\mu\text{g/mL}$) | ~ 1.5 |
| Correlation Coefficient (r^2) | > 0.999 |
| Regression Equation ($y = mx + c$) | $y = 0.035x + 0.012$ |

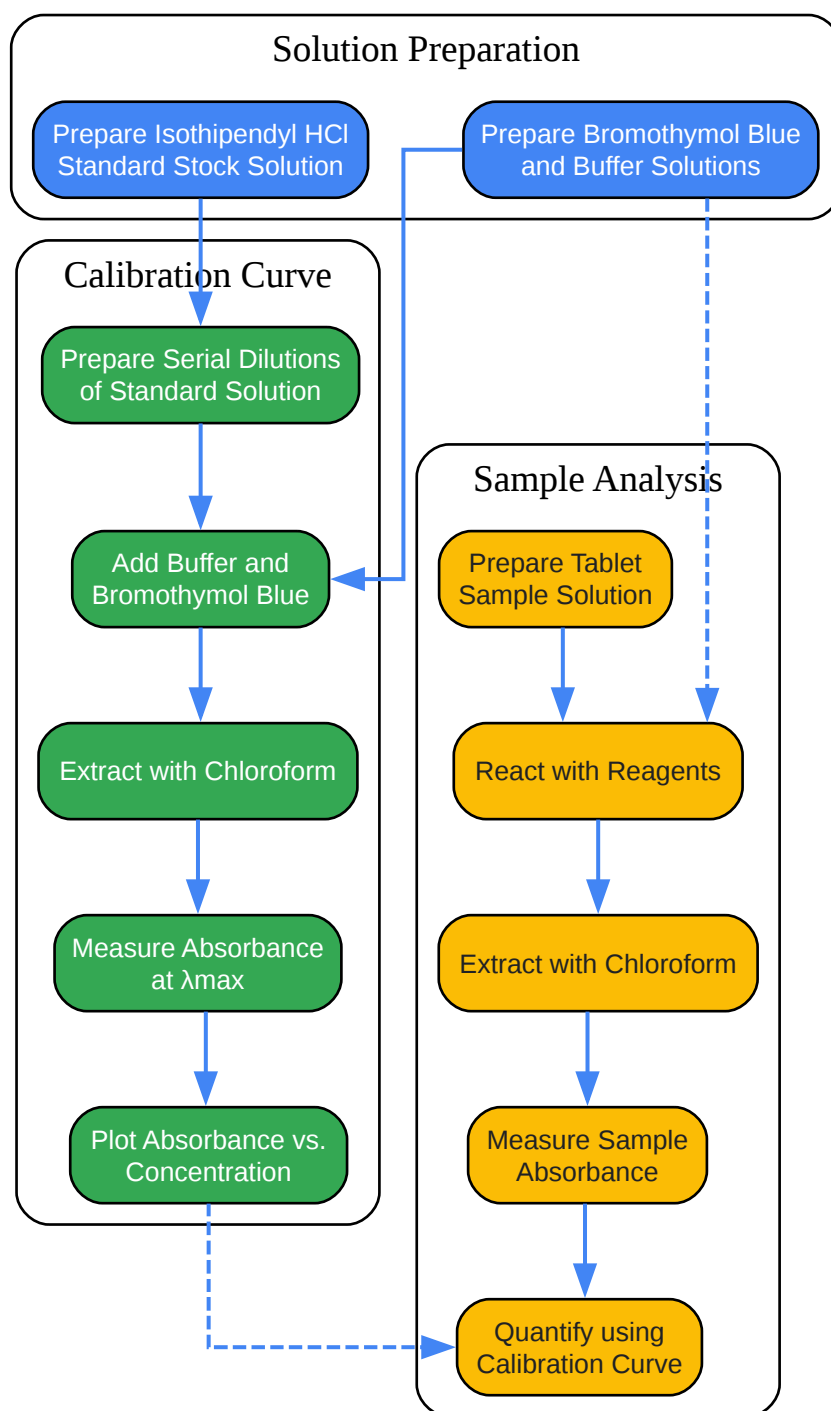
Table 2: Accuracy and Precision Data

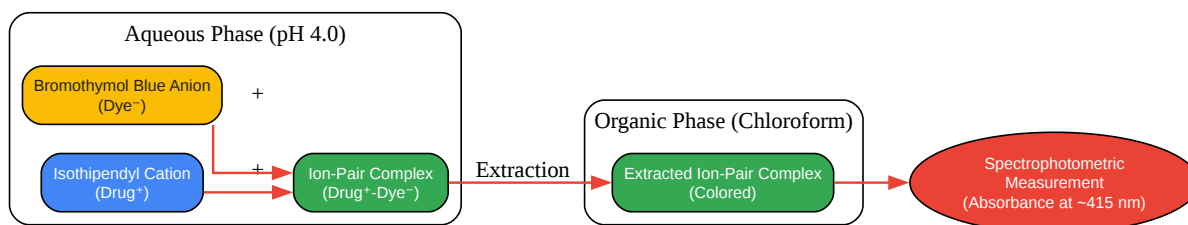
| Concentration ($\mu\text{g/mL}$) | Recovery (%)* | RSD (%)** |
|------------------------------------|---------------|-----------|
| 10 | 99.5 | 0.85 |
| 20 | 100.2 | 0.65 |
| 30 | 99.8 | 0.70 |

* Average of three determinations ** Relative Standard Deviation

Visualization of Methodologies

The following diagrams illustrate the key aspects of the experimental workflow and the underlying chemical principle.





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